Navigating the Waters of ANTAQ Data: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Antaq	
Cat. No.:	B10773601	Get Quote

Welcome to the technical support center for researchers, scientists, and drug development professionals working with data from the Agência Nacional de Transportes Aquaviários (**ANTAQ**). This guide provides troubleshooting advice and frequently asked questions to help you standardize and interpret data from different **ANTAQ** reports for your research needs.

Frequently Asked Questions (FAQs)

Q1: I've downloaded several statistical reports from different years from the **ANTAQ** website, and the column headers and data formats seem to be different. How can I merge them?

A1: This is a common challenge due to evolving data reporting standards. Here's a recommended workflow:

- Manual Inspection: Open a sample of each report to visually identify the differences. Look for changes in column names (e.g., 'Porto' vs. 'Port'), data formats (e.g., 'dd/mm/yyyy' vs. 'mm-dd-yy'), and level of aggregation.

- Create a Master Data Dictionary: Develop a standardized set of column names and data types that you will use for your final, merged dataset.[1][2][3][4][5]

- Develop Transformation Scripts: Use a programming language like Python (with libraries like Pandas) or R to write scripts that read each report, rename columns to your master dictionary standard, and reformat data types as needed.

Tech Support

- Handle Missing Data: As formats change, some reports may have data that others do not. Your script should have a clear strategy for handling these missing values (e.g., filling with 'NA', 0, or a descriptive string).

Q2: The term for a specific type of cargo seems to be inconsistent across different **ANTAQ** publications. How do I standardize cargo classifications?

A2: Inconsistencies in categorical data like cargo types can significantly impact analysis. To address this:

- Identify All Variations: Compile a unique list of all cargo-related terms used across your source reports.

- Consult Official Classifications: Refer to **ANTAQ**'s more recent publications or their online data panels for a potentially more standardized list of cargo types. If available, look for a dedicated data dictionary or glossary on the **ANTAQ** website.[6]

- Create a Mapping Table: Develop a table that maps the varied terms to a single, standardized term. For example, 'Granel Sólido', 'Solid Bulk', and 'Gr Sól' might all be mapped to 'Solid Bulk'.

- Apply the Mapping: Use your mapping table to create a new, standardized 'Cargo Type' column in your dataset.

Q3: I am trying to find historical data from several years ago, but I can only find recent reports on the **ANTAQ** website. Where can I find older data?

A3: Accessing historical data can be challenging. Here are a few avenues to explore:

- **ANTAQ**'s Official Website/Portal: While recent data is more prominent, check for an "archive" or "publications" section that might house older reports. The statistical yearbooks are a good source of historical data.[7][8][9]

- Direct Inquiry: Contact **ANTAQ**'s public information or statistics department directly to inquire about the availability of historical data.[6]

- Academic and Research Databases: Other researchers may have collected and shared the data you are looking for. Check data repositories like Kaggle, Zenodo, or university data libraries.[10]

- Web Archives: Use services like the Internet Archive's Wayback Machine to view older versions of the **ANTAQ** website.

Q4: The data in a PDF report is not in a machine-readable format. How can I extract it for analysis?

A4: Extracting data from PDFs requires specific tools and techniques:

- Use PDF Data Extraction Tools: Libraries like Tabula (for Python) or Camelot (for Python) are designed to extract tables from PDFs into structured formats like CSV or Pandas DataFrames.

- Manual Data Entry (for small datasets): If you only have a small amount of data to extract, manual entry into a spreadsheet might be the most straightforward approach.

- Optical Character Recognition (OCR): For scanned PDFs or images of tables, OCR tools can be used to convert the image to text. The accuracy can vary, so this method often requires significant data cleaning afterward.

Troubleshooting Guides

Issue: Inconsistent Port Names and Codes

Symptoms:

- You notice variations in port names (e.g., "Porto de Santos", "Santos Port", "Santos").

- Merging datasets on port name results in data loss or duplication.

Resolution:

- Create a Canonical List of Ports: Find an official list of Brazilian ports, ideally with unique identification codes. **ANTAQ**'s own systems may use such codes internally.

- Fuzzy String Matching: Use string matching algorithms (e.g., Levenshtein distance) to identify and group similar port names.

- Manual Verification: Review the grouped names and manually create a mapping to the canonical port name.

- Standardize the Port Column: Apply your mapping to create a clean, standardized port name column in your dataset.

Issue: Changes in Environmental Performance Index (EPI) Indicators Over Time

Symptoms:

- You are trying to conduct a longitudinal study of environmental performance using **ANTAQ**'s EPI, but the indicators and scoring methodology appear to have changed between years.[11] [12]

Resolution:

- Gather all EPI Methodology Documents: For each year of data you have, find the corresponding report or documentation that outlines the EPI indicators and how they were calculated.

- Identify Consistent Indicators: Determine which indicators have been measured consistently across all years of your study period.

- Normalize or Rescale Data: If the scoring for a consistent indicator has changed (e.g., from a 1-5 scale to a 1-10 scale), you will need to normalize the data to a common scale to allow for valid comparison.

- Qualitative Analysis for Inconsistent Indicators: For indicators that were not measured in all years, you may need to treat them as separate variables or discuss their presence/absence qualitatively in your analysis.

Quantitative Data Summary

The following tables provide a simplified, standardized structure for common quantitative data found in **ANTAQ** reports.

Table 1: Standardized Cargo Movement Data

Year	Port_ID	Port_Name	Cargo_Type_Standardized	Tonnage
2022	P001	Santos	Solid Bulk	15000000
2022	P001	Santos	Liquid Bulk	8000000
2022	P002	Paranaguá	Solid Bulk	12000000
2023	P001	Santos	Solid Bulk	16500000
2023	P001	Santos	Liquid Bulk	8200000
2023	P002	Paranaguá	Solid Bulk	12500000

Table 2: Standardized Environmental Performance Index (EPI) Data
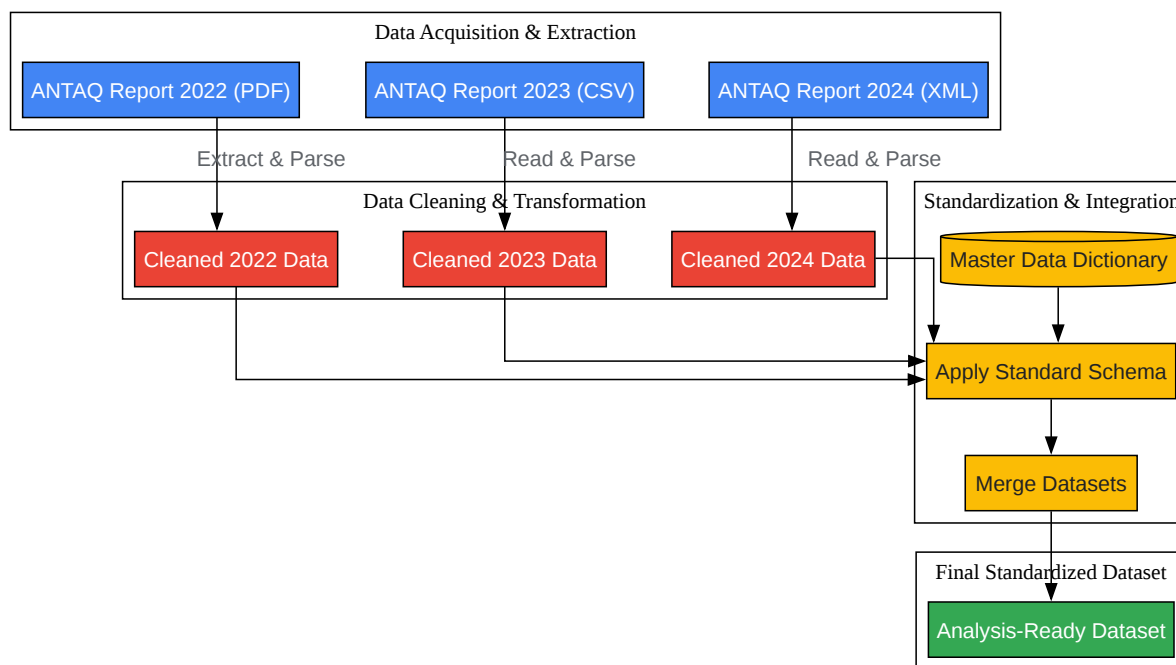
Year	Port_ID	Port_Name	EPI_Score_Overall	EPI_Indicator_Water_Quality	EPI_Indicator_Waste_Management
2022	P001	Santos	85.5	90.2	80.7
2022	P002	Paranaguá	82.1	85.5	78.9
2023	P001	Santos	87.2	91.0	83.4
2023	P002	Paranaguá	83.5	86.1	81.0

Methodologies and Visualizations

Experimental Protocol: Longitudinal Standardization of ANTAQ Cargo Data

- Data Acquisition: Download **ANTAQ** statistical yearbooks (or other relevant reports) for the desired time period (e.g., 2018-2023).

- Data Extraction: For each year, extract the cargo movement data. If in PDF format, use a tool like Tabula to convert tables to CSV.

- Exploratory Data Analysis (EDA): For each raw dataset, profile the data to identify column names, data types, and unique values for categorical variables like 'Cargo Type' and 'Port'.

- Define Standardization Schema: Create a master data dictionary specifying the final column names, data types, and controlled vocabularies (e.g., a single set of cargo classifications).

- Data Transformation: Write a script to iterate through each raw dataset and perform the following:

  - Rename columns to match the standardization schema.

  - Create a standardized 'Cargo Type' column using a predefined mapping of varied historical terms.

  - Standardize port names.

  - Ensure consistent units for tonnage (e.g., all in metric tons).

- Data Integration: Concatenate the cleaned, standardized datasets from all years into a single master dataset.

- Validation: Perform checks on the final dataset to ensure data integrity, such as checking for duplicates and verifying that all categorical data conforms to the defined controlled vocabularies.
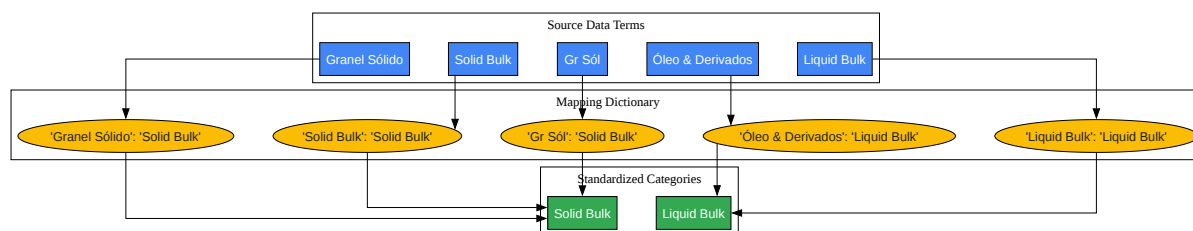
Diagram: **ANTAQ** Data Standardization Workflow

Caption: Workflow for standardizing data from various **ANTAQ** report formats.

Diagram: Logical Relationship for Standardizing Categorical Data

Click to download full resolution via product page

Caption: Mapping varied source terms to standardized categories.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ths-greifswald.de [ths-greifswald.de]

- 2. Data Dictionary | Data Management [datamanagement.hms.harvard.edu]

- 3. How to Make a Data Dictionary - OSF Support [help.osf.io]

- 4. fdilab.gitbook.io [fdilab.gitbook.io]

- 5. 10. Creating data/variable dictionary [faircookbook.elixir-europe.org]

- 6. ANTAQ - Módulo APP - Serviços Online [web3.antaq.gov.br]

- 7. Página Inicial — Agência Nacional de Transportes Aquaviários (ANTAQ) [gov.br]

- 8. unstats.un.org [unstats.un.org]

- 9. Statistical Yearbook 2024, Sixty-seventh issue | DESA Publications [desapublications.un.org]

- 10. kaggle.com [kaggle.com]

- 11. gov.br [gov.br]

- 12. gov.br [gov.br]

- To cite this document: BenchChem. [Navigating the Waters of ANTAQ Data: A Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10773601#challenges-in-standardizing-data-from-different-antaq-reports]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com